

# Application of Titanium Dioxide in Dye-Sensitized Solar Cells: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Titanium dioxide*

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## Introduction

Dye-sensitized solar cells (DSSCs), also known as Grätzel cells, represent a class of low-cost, thin-film solar cells.[1] They have garnered significant academic and industrial interest due to their relatively simple fabrication process, use of environmentally friendly materials, and respectable power conversion efficiencies, which can exceed 15%.[2][3] Unlike conventional silicon-based solar cells where the semiconductor performs both light absorption and charge separation, in a DSSC, these functions are separated.[1] A photosensitive dye absorbs light, and a wide-bandgap semiconductor, most commonly **titanium dioxide** (TiO<sub>2</sub>), is used for charge transport.[1][4]

**Titanium dioxide** is the most popular choice for the photoanode in DSSCs due to its wide bandgap, non-toxicity, low cost, and chemical stability.[3][4][5] The anatase crystalline form of TiO<sub>2</sub> is particularly effective.[6][7] The photoanode is typically composed of a mesoporous layer of sintered TiO<sub>2</sub> nanoparticles, which provides a large surface area for the adsorption of dye molecules, enhancing light harvesting.[4][8] This porous structure also serves as a scaffold for the dye and facilitates electron transport.[4]

The fundamental working principle of a DSSC involves several key steps:

- **Light Absorption:** A monolayer of dye molecules adsorbed onto the  $\text{TiO}_2$  surface absorbs incident photons, causing the dye to enter an excited state.[\[2\]](#)[\[9\]](#)
- **Electron Injection:** The excited dye molecule injects an electron into the conduction band of the  $\text{TiO}_2$  semiconductor.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- **Electron Transport:** The injected electrons diffuse through the network of  $\text{TiO}_2$  nanoparticles to the transparent conductive oxide (TCO) coated glass substrate (the anode).[\[1\]](#)[\[10\]](#)
- **External Circuit:** The electrons are collected at the anode and flow through an external circuit, generating an electric current.[\[1\]](#)[\[10\]](#)
- **Dye Regeneration:** The oxidized dye molecule is regenerated by accepting an electron from a redox mediator, typically an iodide/triiodide electrolyte.[\[1\]](#)[\[2\]](#)
- **Electrolyte Regeneration:** The oxidized redox mediator diffuses to the counter electrode (cathode), where it is reduced back to its original state, completing the circuit.[\[2\]](#)

This document provides detailed protocols for the fabrication and characterization of  $\text{TiO}_2$ -based dye-sensitized solar cells, along with a summary of key performance data.

## Data Presentation

The performance of a dye-sensitized solar cell is characterized by several key parameters derived from its current-voltage (I-V) curve under illumination. These include the open-circuit voltage ( $V_{oc}$ ), short-circuit current density ( $J_{sc}$ ), fill factor (FF), and power conversion efficiency (PCE). The following table summarizes representative performance data for  $\text{TiO}_2$ -based DSSCs.

| Photoanode Composition   | Dye                 | Jsc (mA/cm <sup>2</sup> ) | Voc (V) | FF   | PCE (%) | Reference   |
|--|---------------------|---------------------------|---------|------|---------|---|
| Pure TiO <sub>2</sub> Nanoparticles                                | N719                | 5.67                      | -       | -    | 5.67    | --INVALID-LINK-- <a href="#">[11]</a><br><a href="#">[12]</a> |
| AgNP-doped TiO <sub>2</sub> (3 mwt%)                               | N719                | -                         | -       | -    | 6.13    | --INVALID-LINK-- <a href="#">[11]</a><br><a href="#">[12]</a> |
| TiO <sub>2</sub> with Nanotubes                                    | N719 + co-adsorbent | -                         | -       | -    | 6.97    | --INVALID-LINK-- <a href="#">[13]</a>                         |
| Double-layered TiO <sub>2</sub> (transparent and light-scattering) | N-719               | -                         | -       | -    | 9.2     | --INVALID-LINK-- <a href="#">[14]</a>                         |
| Jamun (Indian black plum) extract                                  | Natural Dye         | 7.84                      | 0.45    | 0.31 | 1.09    | --INVALID-LINK-- <a href="#">[15]</a>                         |
| Black Plum extract   | Natural Dye         | -                         | -       | -    | 0.55    | --INVALID-LINK-- <a href="#">[15]</a>                         |
| Blackberry extract   | Natural Dye         | -                         | -       | -    | 0.38    | --INVALID-LINK-- <a href="#">[15]</a>                         |

## Experimental Protocols

### Protocol 1: Preparation of TiO<sub>2</sub> Paste

This protocol describes the preparation of a screen-printable TiO<sub>2</sub> paste from commercially available TiO<sub>2</sub> powder (e.g., Degussa P25).

#### Materials:

- **Titanium dioxide** nanopowder (e.g., P25)
- Ethanol
- Acetic acid solution (0.1 M)
- Terpineol
- Ethyl cellulose
- Mortar and pestle
- Sonicator

#### Procedure:

- Weigh 6 g of  $\text{TiO}_2$  nanopowder and place it in a mortar.
- Slowly add 20 mL of a 0.1 M acetic acid solution to the  $\text{TiO}_2$  powder while grinding with the pestle.[\[16\]](#) Continue grinding for at least 30 minutes to ensure a uniform, aggregate-free dispersion.
- Transfer the mixture to a beaker and sonicate for 30 minutes.[\[17\]](#)
- In a separate beaker, prepare a binder solution by dissolving 2 g of ethyl cellulose in 20 mL of ethanol.
- Slowly add the binder solution to the  $\text{TiO}_2$  dispersion while stirring vigorously.
- Add 5 mL of terpineol to the mixture to adjust the viscosity for screen printing.
- Continue stirring until a homogenous, viscous paste is formed.

## Protocol 2: Fabrication of $\text{TiO}_2$ Photoanode

This protocol details the deposition of the  $\text{TiO}_2$  paste onto a transparent conductive oxide (TCO) coated glass substrate using the doctor-blading technique.

#### Materials:

- Fluorine-doped Tin Oxide (FTO) or Indium Tin Oxide (ITO) coated glass slides
- $\text{TiO}_2$  paste (from Protocol 1)
- Scotch tape
- Glass rod or razor blade
- Hot plate
- Furnace

#### Procedure:

- Clean the TCO-coated glass slides by sonicating them sequentially in detergent, deionized water, and ethanol.
- Identify the conductive side of the glass using a multimeter.
- Apply two layers of Scotch tape along two parallel edges of the conductive side of the TCO glass to act as spacers and control the film thickness.
- Place a small amount of the  $\text{TiO}_2$  paste at one end of the glass slide between the tape strips.
- Use a glass rod or a sharp-edged razor blade to spread the paste across the substrate with a single, smooth motion.<sup>[18][19]</sup> This is known as the doctor-blading technique.<sup>[18]</sup>
- Carefully remove the Scotch tape.
- Dry the film on a hot plate at approximately 150 °C for 10 minutes.<sup>[17]</sup>
- Transfer the coated glass to a furnace and sinter at 450-500 °C for 30 minutes to remove organic binders and ensure good electrical contact between the  $\text{TiO}_2$  nanoparticles.<sup>[14][20]</sup>
- Allow the photoanode to cool down to room temperature slowly.

## Protocol 3: Dye Sensitization of the TiO<sub>2</sub> Photoanode

This protocol describes the process of adsorbing the photosensitive dye onto the surface of the TiO<sub>2</sub> film.

Materials:

- TiO<sub>2</sub> photoanode (from Protocol 2)
- Sensitizing dye solution (e.g., 0.5 mM N719 dye in a 1:1 volume ratio of acetonitrile and tert-butyl alcohol)[[14](#)]
- Ethanol
- Airtight container

Procedure:

- While the TiO<sub>2</sub> photoanode is still warm (around 80 °C), immerse it in the dye solution.[[14](#)]
- Seal the container and leave it at room temperature for 18-24 hours to allow for complete dye adsorption.[[14](#)][[21](#)]
- After sensitization, remove the photoanode from the dye solution.
- Rinse the dye-sensitized photoanode with fresh ethanol to remove any non-adsorbed dye molecules.[[17](#)]
- Allow the photoanode to air dry.

## Protocol 4: Assembly of the Dye-Sensitized Solar Cell

This protocol outlines the final assembly of the DSSC in a sandwich configuration.

Materials:

- Dye-sensitized TiO<sub>2</sub> photoanode (from Protocol 3)
- Counter electrode (e.g., platinum-coated FTO glass)

- Electrolyte solution (e.g., 0.1 M LiI, 0.05 M I<sub>2</sub>, 0.5 M 4-tert-butylpyridine, and 0.6 M 1-propyl-2,3-dimethylimidazolium iodide in acetonitrile)[[21](#)]
- Spacer/sealant (e.g., Surlyn)
- Binder clips
- Hot plate

Procedure:

- Place a spacer made of a thermoplastic polymer like Surlyn around the TiO<sub>2</sub> film on the photoanode.
- Place the counter electrode on top of the photoanode, with the conductive sides facing each other.
- Gently press the two electrodes together and heat them on a hot plate at around 100 °C to melt the Surlyn and seal the cell, leaving a small opening for electrolyte injection.
- Introduce a few drops of the electrolyte solution into the cell through the opening.[[21](#)] The electrolyte will be drawn into the space between the electrodes via capillary action.
- Seal the opening with a small piece of Surlyn and a soldering iron.
- Use binder clips to hold the cell together firmly.[[17](#)][[21](#)]

## Protocol 5: Photovoltaic Characterization

This protocol describes the measurement of the current-voltage (I-V) characteristics of the assembled DSSC.

Materials:

- Assembled DSSC (from Protocol 4)
- Solar simulator (with a light intensity of 100 mW/cm<sup>2</sup>, AM 1.5G)
- Source meter or a combination of a variable resistor and a multimeter

- Alligator clips and wires

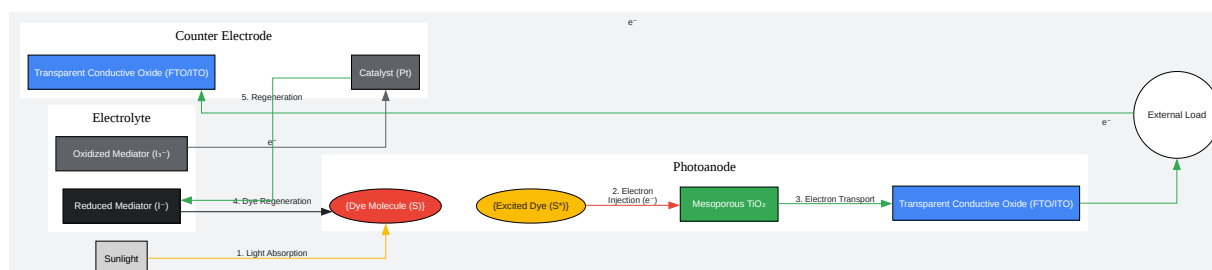
Procedure:

- Connect the photoanode (negative terminal) and the counter electrode (positive terminal) of the DSSC to the source meter using alligator clips.
- Place the DSSC under the solar simulator, ensuring the light is incident on the photoanode side.
- Measure the current as a function of voltage by sweeping the voltage from a reverse bias to a forward bias.
- Record the current-voltage (I-V) data.
- From the I-V curve, determine the open-circuit voltage ( $V_{oc}$ ), short-circuit current ( $I_{sc}$ ), and the maximum power point ( $P_{max}$ ).
- Calculate the short-circuit current density ( $J_{sc}$ ) by dividing  $I_{sc}$  by the active area of the cell.
- Calculate the fill factor (FF) using the formula:  $FF = P_{max} / (J_{sc} * V_{oc})$ .
- Calculate the power conversion efficiency (PCE) using the formula:  $PCE = (J_{sc} * V_{oc} * FF) / P_{in}$ , where  $P_{in}$  is the incident light power density (100 mW/cm<sup>2</sup>).

## Mandatory Visualizations

### Working Principle of a Dye-Sensitized Solar Cell

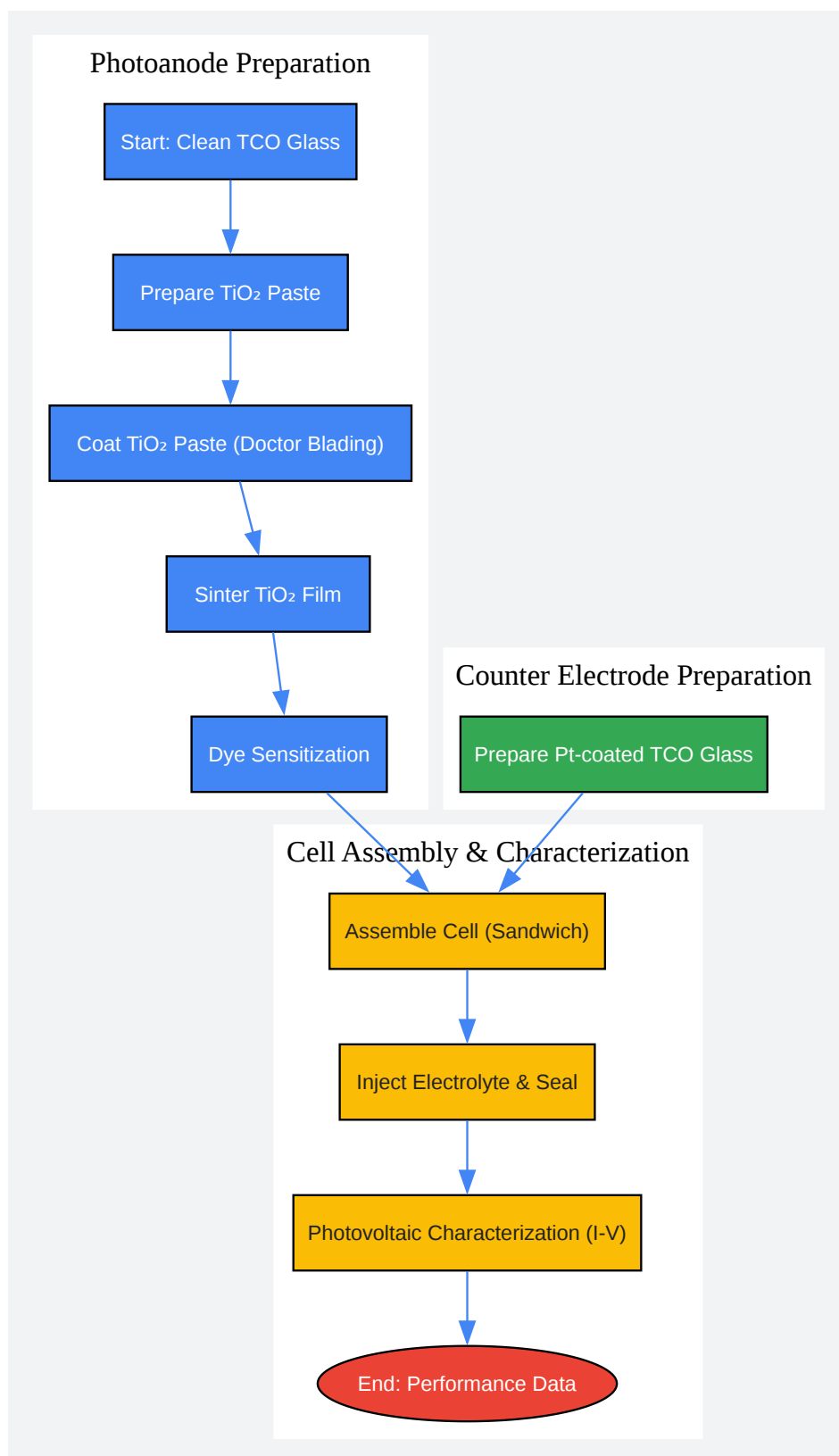




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Caption: Working principle of a dye-sensitized solar cell.

## Experimental Workflow for DSSC Fabrication



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Caption: Experimental workflow for DSSC fabrication.

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